

YM-90709 Stock Solutions: A Technical Guide for Researchers

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Compound of Interest

Compound Name: YM-90709

Cat. No.: B1683506

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of **YM-90709** stock solutions for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **YM-90709** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing **YM-90709** stock solutions due to its high solubility.^{[1][2][3]} Some suppliers also report solubility in Dimethylformamide (DMF) and Ethanol, though to a lesser extent.^[2]

Q2: I am observing incomplete dissolution of **YM-90709** in DMSO. What could be the cause and how can I fix it?

A2: Incomplete dissolution can occur for a few reasons. Firstly, ensure you are using fresh, anhydrous DMSO, as moisture can reduce solubility.^[1] Secondly, you may be exceeding the solubility limit. To aid dissolution, you can gently warm the solution to 37°C and use an ultrasonic bath.^[2]

Q3: What are the recommended storage conditions for **YM-90709** stock solutions?

A3: **YM-90709** stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^{[1][4]} For long-term storage, it is recommended to store the aliquots at -80°C, where they can be

stable for up to two years.[4] For shorter-term storage, -20°C is also acceptable for up to one year.[4]

Q4: Can I use **YM-90709** for in vivo studies?

A4: Yes, **YM-90709** has been used in in vivo studies.[5][6] Specific formulations for oral administration or injection, often involving co-solvents like PEG300, Tween-80, or SBE-β-CD in saline, are required.[4]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation upon dilution in aqueous media	YM-90709 is poorly soluble in water.[3]	Minimize the concentration of the organic solvent in your final working solution. Consider using a formulation with co-solvents if a higher concentration is needed for your experiment.
Inconsistent experimental results	Degradation of YM-90709 due to improper storage or repeated freeze-thaw cycles.	Always use freshly prepared dilutions from a properly stored, aliquoted stock solution. Avoid using a stock solution that has been frozen and thawed multiple times.[1][4]
Difficulty dissolving the powdered compound	The compound may have absorbed moisture, or the solvent quality may be poor.	Use fresh, high-purity, anhydrous DMSO.[1] Gentle warming to 37°C and sonication can also facilitate dissolution.[2]

Quantitative Data Summary

YM-90709 Solubility

Solvent	Reported Solubility	Molar Concentration (approx.)
DMSO	47 mg/mL[1]	130.76 mM[1]
DMSO	20 mg/mL[2]	55.64 mM
DMSO	10 mM[7]	10 mM
DMF	10 mg/mL[2]	27.82 mM
Ethanol	2 mg/mL[2]	5.56 mM
Water	Insoluble[3]	N/A

Molecular Weight of **YM-90709** is approximately 359.42 g/mol .[1]

Recommended Storage Conditions

Form	Temperature	Duration
Solid Powder	-20°C	3 years[1]
Stock Solution in Solvent	-80°C	Up to 2 years[4]
Stock Solution in Solvent	-20°C	Up to 1 year[4]

Experimental Protocol: Preparation of a 10 mM YM-90709 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **YM-90709** in DMSO.

Materials:

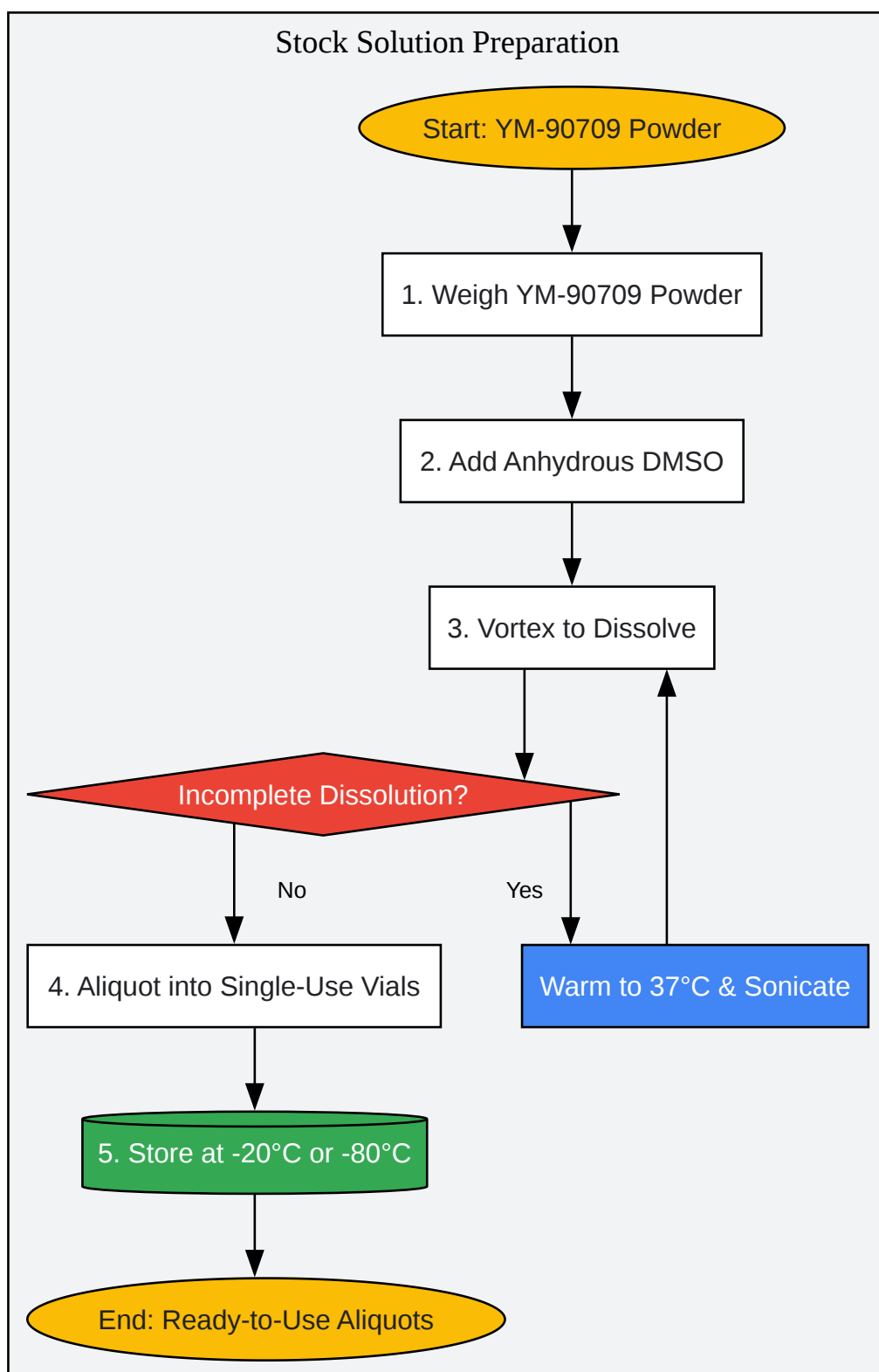
- **YM-90709** powder (CAS: 163769-88-8)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-weighing Preparation: Allow the vial of **YM-90709** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: Accurately weigh out the desired amount of **YM-90709** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.59 mg of **YM-90709**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed **YM-90709** powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution until the **YM-90709** is completely dissolved. If necessary, gently warm the tube to 37°C and sonicate for a short period to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials. This will prevent contamination and degradation from repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage.

Experimental Workflow



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Caption: Workflow for the preparation of **YM-90709** stock solution.

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